

An In-depth Technical Guide to 4,4'-Methylenebis(2,6-diisopropylaniline)

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Compound of Interest

Compound Name: 4,4'-Methylenebis(2,6-diisopropylaniline)

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Audience: Researchers, scientists, and drug development professionals.

Overview

4,4'-Methylenebis(2,6-diisopropylaniline), also known by the acronym M-DIPA or its trade name LONZACURE M-DIPA, is a sterically hindered aromatic diamine.^[1] Its chemical structure, characterized by two aniline rings substituted with bulky isopropyl groups and linked by a methylene bridge, imparts unique properties that make it a valuable component in polymer chemistry. It is primarily utilized as a chain extender for elastomeric polyurethanes and as a curing agent for epoxy resins, particularly in systems that require curing at ambient temperatures.^{[2][3]} The steric hindrance provided by the isopropyl groups influences its reactivity and enhances the thermal and mechanical properties of the resulting polymers.

Molecular Structure and Properties

The fundamental characteristics of **4,4'-Methylenebis(2,6-diisopropylaniline)** are summarized below. The molecule consists of two 2,6-diisopropylaniline units joined at the para-position by a methylene (-CH₂-) group.

Physicochemical Data

The quantitative properties of the molecule are presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₂₅ H ₃₈ N ₂	[1][2][4][5]
Molecular Weight	366.58 g/mol	[2][5][6]
CAS Number	19900-69-7	[1][2][4][7]
Melting Point	10-30 °C	[2][6]
Boiling Point	215-218 °C @ 0.5 mmHg	[2][6]
Density	0.99 g/cm ³	[2]
Common Synonyms	4,4'-MBDA, M-DIPA, LONZACURE M-DIPA	[1][7]

Structural Visualization

The two-dimensional chemical structure of **4,4'-Methylenebis(2,6-diisopropylaniline)** is depicted in the following diagram. This visualization clarifies the spatial arrangement of the aniline rings, the central methylene bridge, and the flanking isopropyl groups.

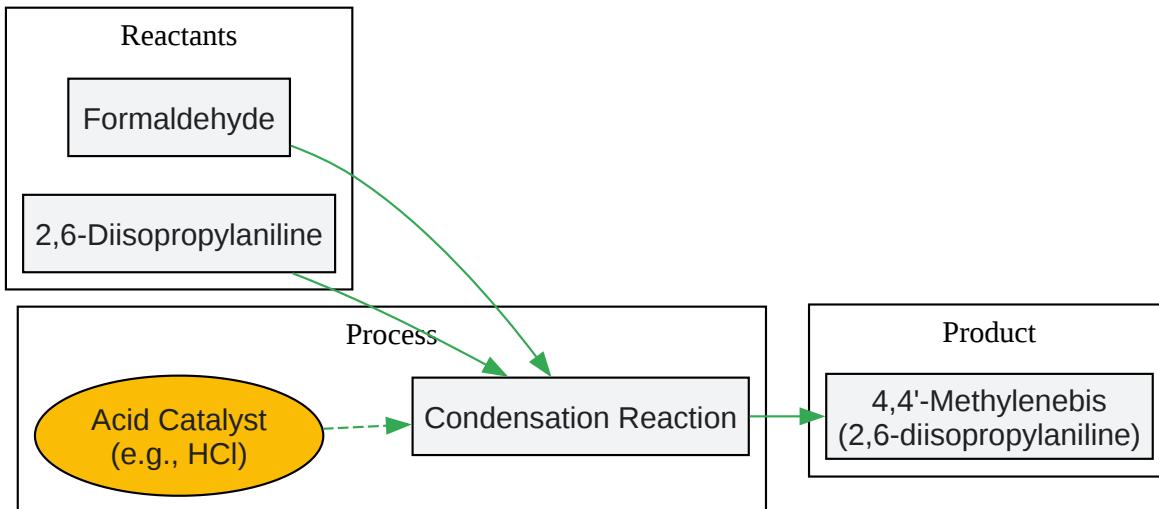
2D structure of **4,4'-Methylenebis(2,6-diisopropylaniline)**.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **4,4'-Methylenebis(2,6-diisopropylaniline)** are specific to individual manufacturing or research laboratories and are not broadly published in the reviewed literature. However, a general synthetic approach for related bis-anilines involves the acid-catalyzed condensation of a substituted aniline (in this case, 2,6-diisopropylaniline) with formaldehyde.

A documented protocol exists for a derivative, which involves reacting 4,4'-Methylene-bis(2,6-diisopropylaniline) with o-vanillin in methanol under reflux to synthesize a Schiff base.[8] This illustrates a potential reaction pathway for the amine groups present in the parent molecule.

General Reaction Scheme (Illustrative):



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Illustrative workflow for the synthesis of M-DIPA.

Applications in Research and Development

The unique structural features of M-DIPA make it a subject of interest in materials science and polymer chemistry.

- **Polymer Synthesis:** Its primary role is as a chain extender in polyurethane synthesis and a curing agent for epoxies.[2][4] The diamine functionality allows it to react with isocyanates or epoxide groups to form robust, cross-linked polymer networks.
- **Enhanced Material Properties:** The bulky isopropyl groups flanking the amine functionalities provide steric hindrance, which modulates reactivity and imparts improved thermal stability, hydrolytic resistance, and mechanical strength to the final polymer products.
- **Intermediate for Organic Synthesis:** It serves as a precursor for creating more complex molecules, such as bulky Schiff base ligands used in coordination chemistry and the development of metallo-supramolecular structures.[8]

Due to its industrial application, it is not typically associated with signaling pathways in a biological or drug development context. Its relevance to researchers in that field would primarily be as a component in biocompatible polymers or as a reference compound for toxicological studies of aromatic amines.

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